

1-(Methanesulfonyl)pentane molecular weight and formula

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Compound of Interest

Compound Name: 1-(Methanesulfonyl)pentane

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Technical Dossier: 1-(Methanesulfonyl)pentane

Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the fundamental molecular properties of **1-(Methanesulfonyl)pentane**, a compound of interest in various chemical and pharmaceutical research domains.

Core Molecular Data

The fundamental chemical attributes of **1-(Methanesulfonyl)pentane** are summarized below. These values are critical for a range of applications, including stoichiometric calculations in synthesis, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C6H14O2S
Molecular Weight	150.24 g/mol [1]
CAS Number	6178-53-6[1][2]

Methodology for Molecular Weight Determination

The molecular weight of a chemical compound is a cornerstone of its identity and is determined by the sum of the atomic weights of its constituent atoms. The process for calculating the molecular weight of **1-(Methanesulfonyl)pentane** is outlined below.

Experimental Protocol: Calculation of Molecular Weight

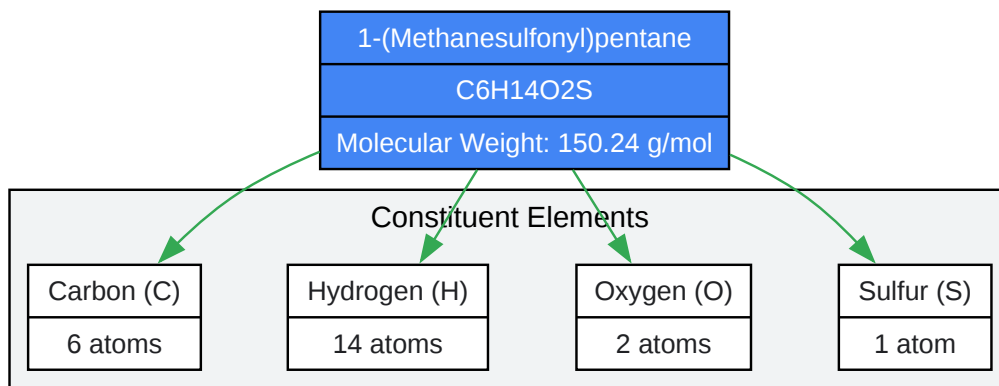
- **Determination of the Molecular Formula:** The first step is the accurate determination of the molecular formula through elemental analysis and mass spectrometry. For **1-(Methanesulfonyl)pentane**, the established formula is $C_6H_{14}O_2S$.^[1]
- **Identification of Constituent Atoms:** The molecular formula reveals the presence of Carbon (C), Hydrogen (H), Oxygen (O), and Sulfur (S) atoms.
- **Summation of Atomic Weights:** The molecular weight is calculated by multiplying the number of atoms of each element by its standard atomic weight and summing the results. The standard atomic weights used are:
 - Carbon (C): ~12.011 amu
 - Hydrogen (H): ~1.008 amu
 - Oxygen (O): ~15.999 amu
 - Sulfur (S): ~32.06 amu

The calculation is as follows: $(6 \times 12.011) + (14 \times 1.008) + (2 \times 15.999) + (1 \times 32.06) = 150.24 \text{ g/mol}$

Visualization of Molecular Composition

To conceptually illustrate the elemental composition and its contribution to the overall molecular weight, the following diagram is provided.

Conceptual Breakdown of 1-(Methanesulfonyl)pentane's Molecular Weight



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Elemental composition of **1-(Methanesulfonyl)pentane**.**Need Custom Synthesis?**

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References

- 1. Pentane, 1-(methylsulfonyl)- | 6178-53-6 [m.chemicalbook.com]
- 2. Page loading... [guidechem.com]
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